

Technical Guide: Solubility Profile of Ethyl-

piperidin-4-ylmethyl-amine

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Compound of Interest		
Compound Name:	Ethyl-piperidin-4-ylmethyl-amine	
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This technical guide provides a comprehensive overview of the available solubility data and physicochemical properties for **Ethyl-piperidin-4-ylmethyl-amine**. Due to the limited availability of direct quantitative solubility data for this specific compound, this guide also furnishes detailed experimental protocols for solubility determination and a qualitative assessment based on the general properties of aliphatic amines.

# **Physicochemical Properties**

A summary of the known physicochemical properties of **Ethyl-piperidin-4-ylmethyl-amine** and a closely related structural analog, 4-(Aminomethyl)piperidine, is presented below. These properties are crucial for understanding the compound's behavior in various solvent systems.



Property	Value (Ethyl- piperidin-4- ylmethyl-amine)	Value (4- (Aminomethyl)pipe ridine)	Reference
Molecular Formula	C8H18N2	C6H14N2	[1]
Boiling Point	87 °C	200 °C (lit.)	[2][3]
Density	0.889±0.06 g/cm <sup>3</sup> (Predicted)	0.9151 (rough estimate)	[2][3]
рКа	10.13±0.29 (Predicted)	Not Available	[2]
Appearance	Colorless to light yellow Liquid	Solid	[2][4]

## **Solubility Profile**

Direct quantitative solubility data for **Ethyl-piperidin-4-ylmethyl-amine** is not readily available in the public domain. However, its solubility characteristics can be inferred from its structure and the general principles of amine solubility.

**Ethyl-piperidin-4-ylmethyl-amine** is a primary aliphatic amine. Generally, lower molecular weight aliphatic amines are soluble in water because they can form hydrogen bonds with water molecules.[5] The presence of the nitrogen atom with a lone pair of electrons allows for hydrogen bonding with protic solvents like water.[6][7] As the size of the hydrophobic alkyl part of the molecule increases, the solubility in water tends to decrease.[5][8]

Given that **Ethyl-piperidin-4-ylmethyl-amine** has a relatively small alkyl structure, it is expected to be soluble in water and other polar solvents. Amines are also typically soluble in organic solvents like alcohols, ether, and benzene.[5] Furthermore, as a basic compound, its solubility is expected to increase significantly in acidic solutions due to the formation of a more soluble ammonium salt.[9]

## **Experimental Protocols for Solubility Determination**

To ascertain the precise solubility of **Ethyl-piperidin-4-ylmethyl-amine**, a systematic experimental approach is required. The following protocols outline methods for both qualitative



and quantitative solubility determination.

#### 3.1. Qualitative Solubility Testing

This initial screening provides a rapid assessment of solubility in various solvents.

#### Materials:

- Ethyl-piperidin-4-ylmethyl-amine
- Small test tubes
- Vortex mixer
- Solvents: Deionized water, Diethyl ether, 5% w/v HCl, 5% w/v NaOH
- · Pipettes and measuring cylinders

#### Procedure:[10]

- Add 25 mg of Ethyl-piperidin-4-ylmethyl-amine to a small test tube.
- Add 0.75 mL of the selected solvent (e.g., deionized water) in small portions.
- After each addition, shake the test tube vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved particles. A clear solution indicates solubility.
- If the compound dissolves in water, proceed to test its solubility in diethyl ether to assess its lipophilicity.
- Test the solubility in 5% HCl to observe the effect of salt formation on solubility.
- Test the solubility in 5% NaOH to assess its behavior in a basic medium.
- 3.2. Quantitative Solubility Determination (Shake-Flask Method OECD Guideline 105)

This method determines the saturation concentration of the compound in a given solvent at a specific temperature.



#### Materials:

- Ethyl-piperidin-4-ylmethyl-amine
- Analytical balance
- Flasks with stoppers
- Constant temperature water bath or incubator
- Centrifuge or filtration apparatus
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC, or UV-Vis spectrophotometer)
- Chosen solvent (e.g., deionized water)

#### Procedure:

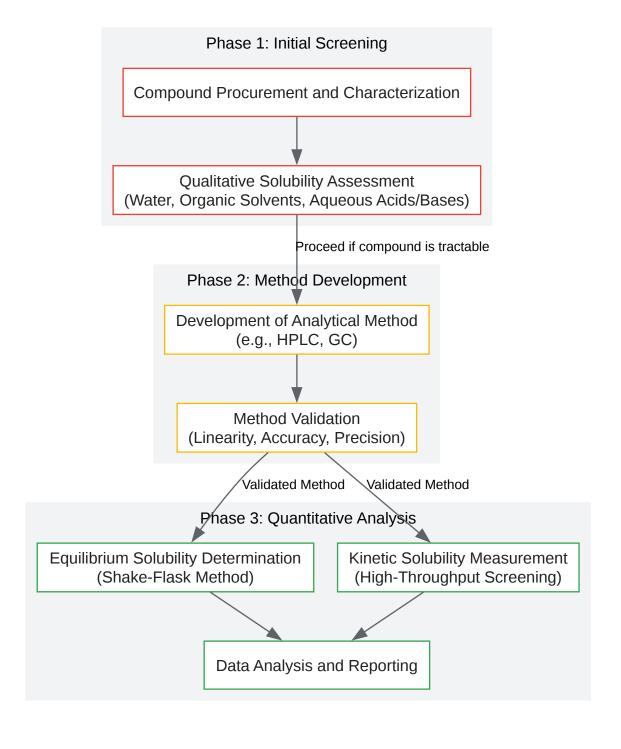
- Add an excess amount of Ethyl-piperidin-4-ylmethyl-amine to a flask containing a known volume of the solvent.
- Seal the flask and place it in a constant temperature bath, typically at 25 °C.
- Agitate the flask for a sufficient period to allow equilibrium to be reached (e.g., 24-48 hours).
  A preliminary test can determine the time to reach equilibrium.
- After equilibration, allow the solution to stand to let undissolved material settle.
- Separate the saturated solution from the excess solid by centrifugation or filtration. Ensure the separation method does not alter the temperature of the solution.
- Accurately dilute a known volume of the saturated solution.
- Determine the concentration of Ethyl-piperidin-4-ylmethyl-amine in the diluted solution using a validated analytical method.



 Calculate the solubility in the original saturated solution, taking into account the dilution factor. The result is typically expressed in g/L or mol/L.

### **Visualized Workflow for Solubility Determination**

The following diagram illustrates a general workflow for determining the solubility of a novel amine compound.





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Caption: Workflow for Solubility Determination of a Novel Amine.

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